

Molecular formula and weight of octaphenylcyclotetrasiloxane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octaphenylcyclotetrasiloxane

Cat. No.: B1329330

[Get Quote](#)

An In-depth Technical Guide to Octaphenylcyclotetrasiloxane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the molecular properties of **octaphenylcyclotetrasiloxane**, a compound of significant interest in various scientific and industrial applications, including pharmaceutical intermediates and advanced polymer synthesis.

Molecular Properties

Octaphenylcyclotetrasiloxane is a cyclic organosilicon compound characterized by a stable siloxane backbone and bulky phenyl side groups. This structure imparts notable thermal stability and chemical resistance to the molecule.

Data Presentation

The fundamental molecular data for **octaphenylcyclotetrasiloxane** is summarized in the table below for clear reference.

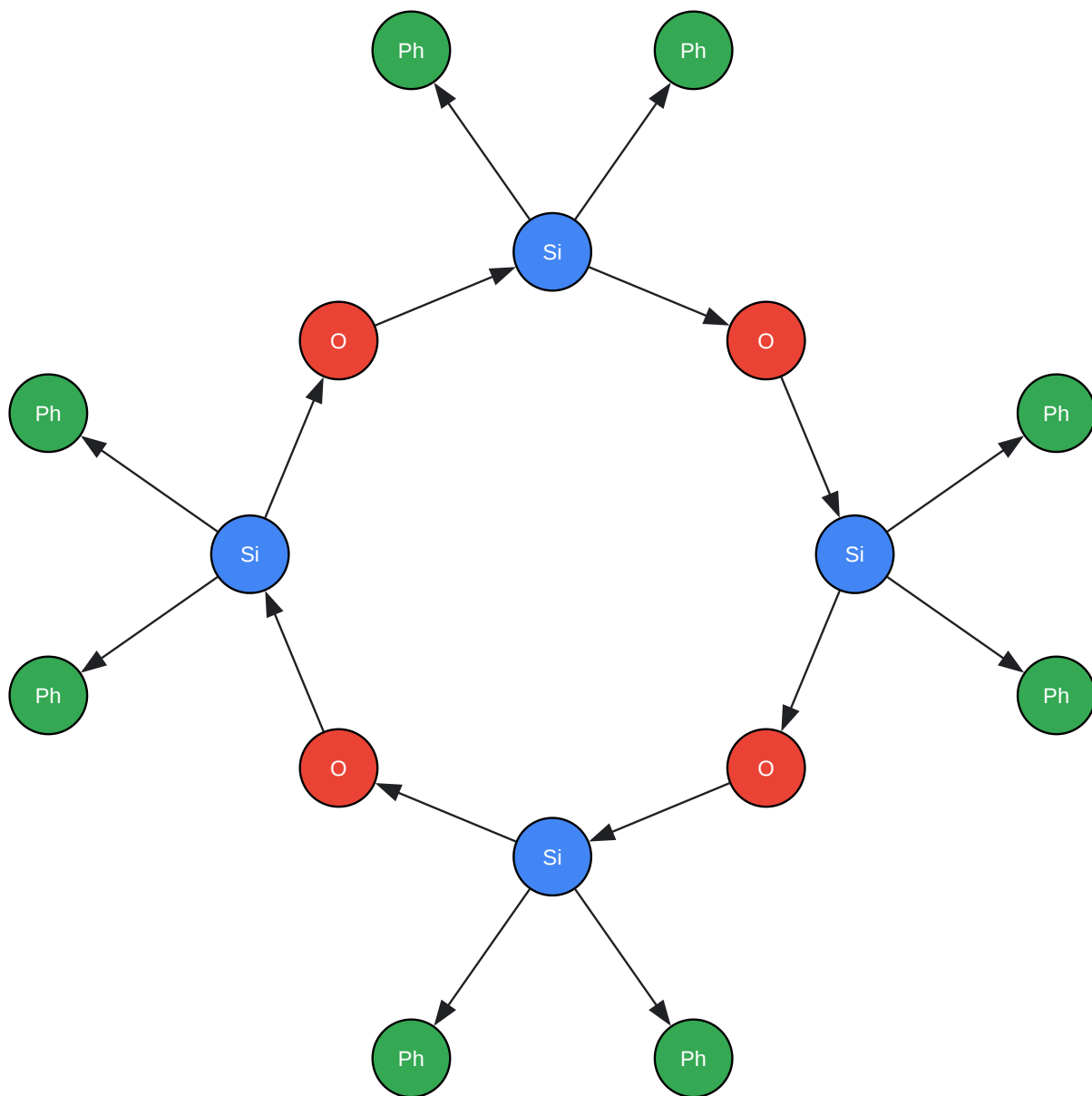
Property	Value
Molecular Formula	C ₄₈ H ₄₀ O ₄ Si ₄ [1][2][3][4][5]
Molecular Weight	793.18 g/mol [1][4][6] (also cited as 793.17 g/mol [5][7] and 793.2 g/mol [2])
IUPAC Name	2,2,4,4,6,6,8,8-octaphenyl-1,3,5,7,2,4,6,8-tetraoxatetrasiloxane[2]
CAS Number	546-56-5[3]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **octaphenylcyclotetrasiloxane** were not cited in the provided information. The synthesis can generally be achieved through the dehydration and cyclization of diphenylsilanediol in the presence of an alkali catalyst[4]. For purification, recrystallization from solvents such as acetic acid, ethyl acetate, or benzene/ethanol mixtures is a common method[7].

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **octaphenylcyclotetrasiloxane**, highlighting the arrangement of its constituent atoms.



[Click to download full resolution via product page](#)

Molecular structure of **octaphenylcyclotetrasiloxane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Octaphenylcyclotetrasiloxane | C₄₈H₄₀O₄Si₄ | CID 68347 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Octaphenylcyclotetrasiloxane [webbook.nist.gov]
- 4. Brief introduction of octaphenyl cyclotetrasiloxane-IOTA [phenylsilicone.com]
- 5. Octaphenylcyclotetrasiloxane | CAS: 546-56-5 | SilQon OPCTS [vestachem.com]
- 6. Octaphenylcyclotetrasiloxane | 546-56-5 [chemicalbook.com]
- 7. lookchem.com [lookchem.com]
- To cite this document: BenchChem. [Molecular formula and weight of octaphenylcyclotetrasiloxane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329330#molecular-formula-and-weight-of-octaphenylcyclotetrasiloxane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com